

An In-depth Technical Guide to Direct Blue 67: Safety and Handling

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Direct blue 67*

Cat. No.: *B1217340*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety data and handling precautions for the industrial dye, **Direct Blue 67**. The information is compiled to assist laboratory professionals in establishing safe handling and emergency protocols.

Chemical and Physical Properties

Direct Blue 67 is a water-soluble, double azo class dye. Its primary applications include the dyeing of cellulosic materials such as cotton and paper, as well as protein fibers like wool and silk.^[1] Key identifying and physical properties are summarized below.

Property	Value	Reference
CAS Number	3354-97-0	[1]
Molecular Formula	<chem>C34H24N5Na3O12S3</chem>	[1]
Molecular Weight	859.75 g/mol	[1]
Synonyms	Direct Supra Light Fast Blue 3R, Direct Fast Blue 3RL, ACDI Blue 3R	[1]
C.I. Number	27925	
Physical Appearance	Bluish-red to black powder	[1]
Solubility	Soluble in water; slightly soluble in ethanol; insoluble in other organic solvents.	[1]

Toxicological Data and Hazard Identification

Quantitative toxicological data, such as LD50 values for **Direct Blue 67**, are not readily available in the public domain. However, as with many azo dyes, particularly those based on benzidine, there is a potential for hazard.[\[2\]](#) Some azo colorants can break down to form carcinogenic arylamines.[\[2\]](#) Therefore, the substance should be handled with care, assuming it may be harmful if swallowed, inhaled, or absorbed through the skin.[\[3\]](#)[\[4\]](#)

Potential Health Effects:

- Inhalation: May cause irritation to the respiratory tract.[\[3\]](#)
- Skin Contact: May cause skin irritation in sensitive individuals.[\[3\]](#)
- Eye Contact: Dust may cause irritation and inflammation.[\[3\]](#)
- Ingestion: May be harmful if swallowed, potentially causing gastrointestinal irritation.[\[3\]](#)
- Chronic Effects: Some direct dyes are known to be mutagenic, and prolonged exposure has been associated with health risks.[\[2\]](#)

Safe Handling and Experimental Protocols

Given the lack of specific experimental protocols for **Direct Blue 67**, the following general procedures, adapted from safety data sheets for similar direct dyes, should be implemented to minimize exposure and ensure laboratory safety.

- Ventilation: Always handle **Direct Blue 67** powder in a well-ventilated area, preferably within a chemical fume hood, to minimize dust generation and accumulation.[3][5]
- Eye Protection: Wear appropriate protective eyeglasses or chemical safety goggles.[3][5] An eyewash station should be readily accessible.[5]
- Skin Protection: Wear chemical-resistant protective gloves (e.g., nitrile) and a lab coat or protective clothing to prevent skin contact.[3][5]
- Respiratory Protection: If handling large quantities or if dust cannot be controlled, wear an approved respirator in accordance with OSHA standard 1910.134.[3][5]
- Risk Assessment: Before use, conduct a risk assessment for the planned procedure.
- Preparation: Ensure all necessary PPE is worn correctly. Work within a designated and properly functioning chemical fume hood.
- Weighing: Handle the powder carefully to avoid creating dust. Use a spatula to transfer the material.
- Dissolving: When preparing solutions, add the powder slowly to the solvent (e.g., water) to prevent splashing.
- Post-Handling: Wash hands and any exposed skin thoroughly with soap and water after handling.[3] Decontaminate the work surface.
- Storage: Store **Direct Blue 67** in a tightly sealed container in a cool, dry, and well-ventilated place, away from strong oxidizing agents.[3][6]
- Evacuation: Keep unnecessary personnel away from the spill area.[5]
- Ventilation: Ensure the area is well-ventilated.

- Containment: Prevent the spilled powder from spreading or becoming airborne. Do not flush down drains.[\[5\]](#)
- Cleanup: Carefully sweep or vacuum the spilled material into a closed, labeled container for disposal.[\[5\]](#) Avoid generating dust. Use an approved industrial vacuum cleaner.[\[5\]](#)
- Decontamination: Clean the spill area thoroughly with soap and water.
- Disposal: Dispose of the contaminated materials and waste according to local, state, and federal regulations.[\[5\]](#)

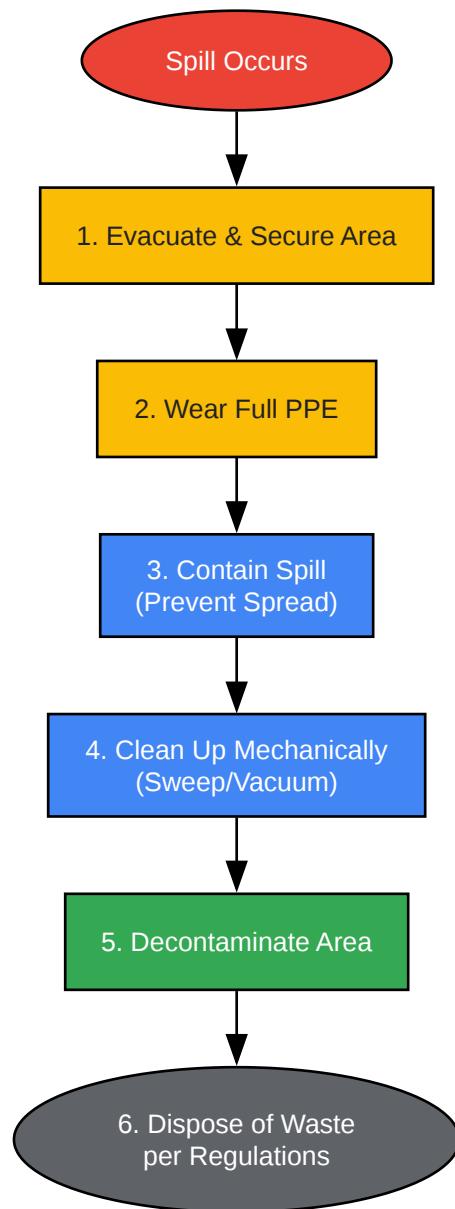
Workflows and Logical Diagrams

The following diagrams illustrate the logical flow for safely handling **Direct Blue 67** and responding to an accidental spill.



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Caption: A workflow diagram for the safe handling of **Direct Blue 67** powder in a laboratory setting.



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Caption: A flowchart outlining the emergency response protocol for a **Direct Blue 67** powder spill.

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- To cite this document: BenchChem. [An In-depth Technical Guide to Direct Blue 67: Safety and Handling]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1217340#direct-blue-67-safety-data-sheet-and-handling-precautions\]](https://www.benchchem.com/product/b1217340#direct-blue-67-safety-data-sheet-and-handling-precautions)

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